

Unveiling the Structural Architecture of 4'-Bromoflavone: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 4'-Bromoflavone

Cat. No.: B015486

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This technical guide offers an in-depth exploration of the crystal structure of **4'-Bromoflavone** and its related compounds, tailored for researchers, scientists, and professionals in drug development. This document provides a comprehensive overview of the compound's structural characteristics, experimental protocols for its synthesis and crystallization, and insights into its biological significance, particularly its role in modulating cellular signaling pathways.

Introduction

Flavonoids, a class of naturally occurring polyphenolic compounds, have garnered significant attention in the scientific community for their diverse pharmacological activities. Among these, brominated flavones are of particular interest due to the influence of halogenation on their physicochemical properties and biological efficacy. **4'-Bromoflavone**, a synthetic flavone derivative, has demonstrated notable antioxidative and chemopreventive properties.^{[1][2]} Understanding its three-dimensional structure at an atomic level is paramount for elucidating its mechanism of action and for the rational design of novel therapeutic agents. This guide synthesizes the available crystallographic data and experimental methodologies to provide a comprehensive resource on the crystal structure of **4'-Bromoflavone** and its analogs.

Physicochemical Properties

4'-Bromoflavone, with the chemical formula $C_{15}H_9BrO_2$, has a molecular weight of approximately 301.13 g/mol .[\[3\]](#)[\[4\]](#) It typically appears as an off-white crystalline powder.[\[1\]](#)

Table 1: Physicochemical Properties of **4'-Bromoflavone**

| Property | Value | Reference |
|-------------------|------------------------------|---|
| Molecular Formula | $C_{15}H_9BrO_2$ | [3] [4] |
| Molecular Weight | 301.13 g/mol | [3] [4] |
| Appearance | Off-white crystalline powder | [1] |
| CAS Number | 20525-20-6 | [3] |

Crystallographic Data

While a specific public entry in the Cambridge Structural Database (CSD) for **4'-Bromoflavone** could not be identified at the time of this writing, extensive crystallographic data is available for closely related halogenated flavones. For illustrative purposes, this guide presents the crystallographic data for 2-(4-chlorophenyl)chromen-4-one, a structurally analogous compound. [\[5\]](#)[\[6\]](#) This data provides a representative example of the crystal system and unit cell parameters expected for **4'-Bromoflavone**.

Table 2: Representative Crystallographic Data for a Halogenated Flavone (2-(4-chlorophenyl)chromen-4-one)

| Parameter | Value | Reference |
|--------------------------|--------------------|-----------|
| Crystal System | Monoclinic | [6] |
| Space Group | P2 ₁ /c | [5] |
| a (Å) | 22.1564 (16) | [6] |
| b (Å) | 3.8745 (2) | [6] |
| c (Å) | 26.7728 (18) | [6] |
| α (°) | 90 | [6] |
| β (°) | 95.524 (6) | [6] |
| γ (°) | 90 | [6] |
| Volume (Å ³) | 2287.6 (3) | [6] |
| Z | 8 | [6] |

Experimental Protocols

Synthesis of Halogenated Flavones

The synthesis of 4'-halogenated flavones is typically achieved through a multi-step process, often commencing with a Claisen-Schmidt condensation to form a chalcone intermediate, followed by cyclization.

A general synthetic procedure involves:

- **Chalcone Formation:** Condensation of a substituted acetophenone (e.g., 2'-hydroxyacetophenone) with a halogenated benzaldehyde (e.g., 4-bromobenzaldehyde) in the presence of a base such as sodium hydroxide.
- **Cyclization:** The resulting chalcone undergoes oxidative cyclization to form the flavone ring. This can be achieved using various reagents, such as iodine in dimethyl sulfoxide (DMSO).

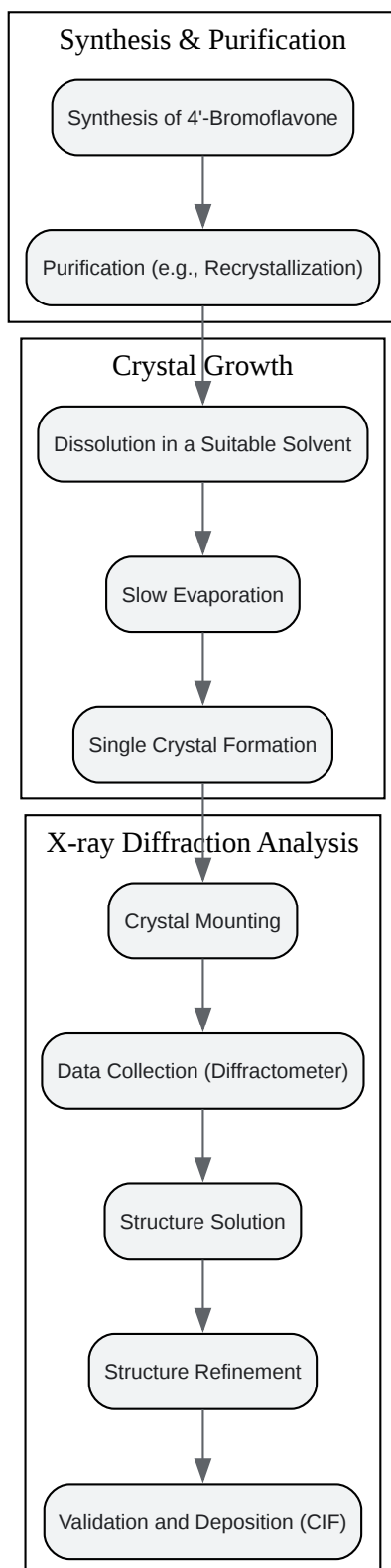
Crystallization

Single crystals suitable for X-ray diffraction are typically grown using slow evaporation techniques. A common protocol is as follows:

- Dissolve the purified flavone compound in a suitable solvent or a mixture of solvents (e.g., ethanol, chloroform, or ethyl acetate-petroleum ether).
- The saturated solution is filtered to remove any particulate matter.
- The filtrate is left undisturbed in a loosely covered container at room temperature, allowing for the slow evaporation of the solvent.
- Over a period of several days to weeks, single crystals of the compound are expected to form.

X-ray Diffraction Data Collection and Structure Refinement

The determination of the crystal structure is performed using single-crystal X-ray diffraction. The experimental workflow is outlined in the diagram below. Data is collected on a diffractometer, typically equipped with a CCD detector and using Mo K α or Cu K α radiation. The collected diffraction data is then processed, and the structure is solved and refined using specialized software packages.



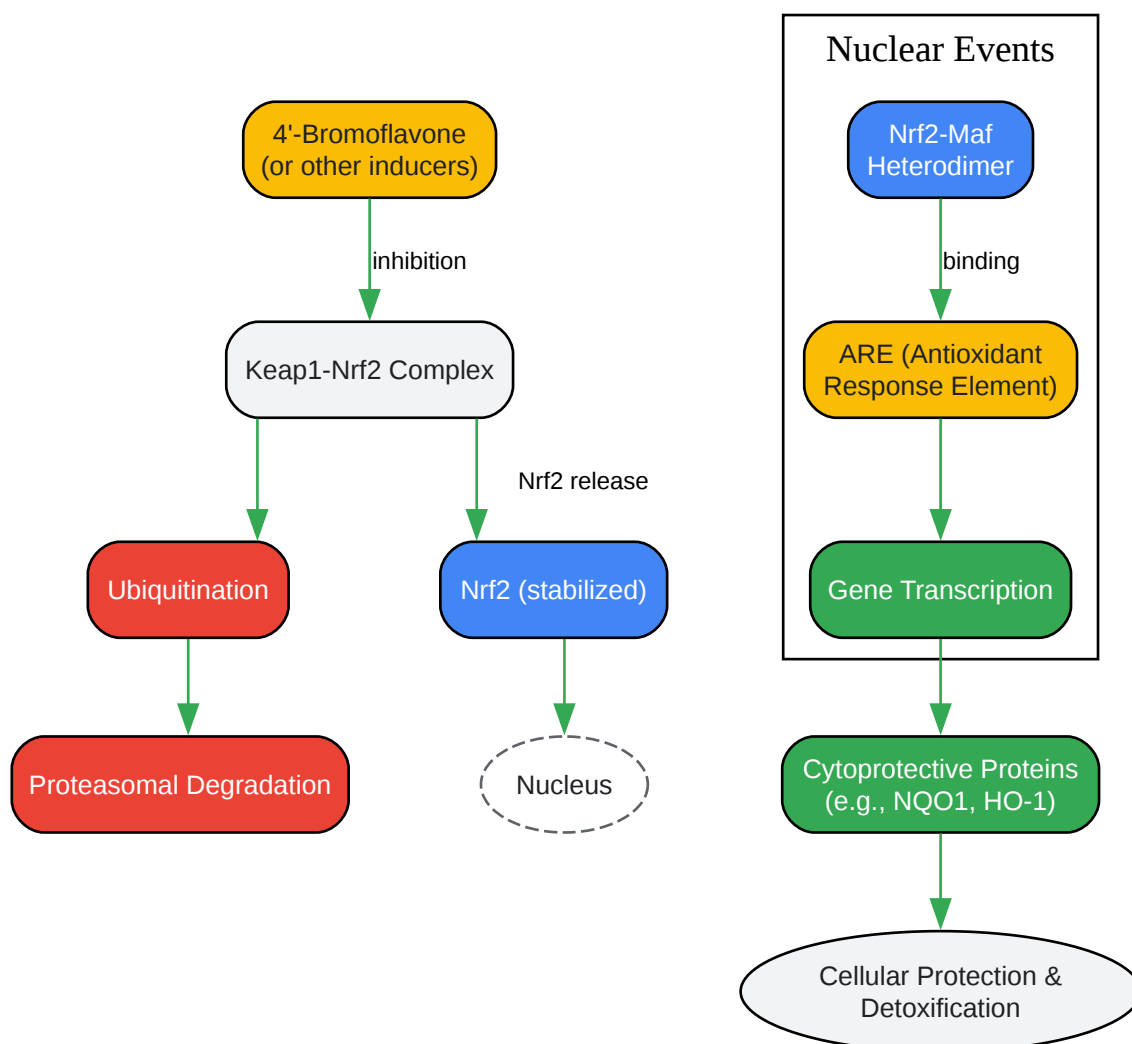
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Experimental Workflow for Crystal Structure Determination

Biological Activity and Signaling Pathways

4'-Bromoflavone has been identified as a potent activator of the Nrf2-Keap1-ARE (Nuclear factor erythroid 2-related factor 2 - Kelch-like ECH-associated protein 1 - Antioxidant Response Element) signaling pathway.^{[1][2]} This pathway is a critical cellular defense mechanism against oxidative stress.

Under basal conditions, Nrf2 is sequestered in the cytoplasm by Keap1, which facilitates its ubiquitination and subsequent proteasomal degradation. Upon exposure to electrophiles or reactive oxygen species (ROS), or through the action of inducing agents like **4'-Bromoflavone**, Keap1 is modified, leading to the release of Nrf2. The stabilized Nrf2 then translocates to the nucleus, where it heterodimerizes with small Maf proteins and binds to the ARE in the promoter regions of a battery of cytoprotective genes. This leads to the transcription of phase II detoxification enzymes and antioxidant proteins, such as NAD(P)H quinone dehydrogenase 1 (NQO1) and heme oxygenase-1 (HO-1), thereby enhancing the cell's capacity to combat oxidative stress.^{[7][8][9]}



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The Nrf2-Keap1-ARE Signaling Pathway Activation by **4'-Bromoflavone**

Conclusion

This technical guide provides a foundational understanding of the crystal structure and biological significance of **4'-Bromoflavone**. While detailed crystallographic data for this specific compound remains to be publicly deposited, the information available for analogous structures, combined with established experimental protocols, offers a robust framework for researchers. The elucidation of its role in activating the Nrf2 signaling pathway underscores its potential as a lead compound in the development of novel therapeutics for conditions associated with oxidative stress. Further crystallographic studies on **4'-Bromoflavone** are warranted to

precisely define its structure-activity relationships and to facilitate the design of more potent and selective modulators of cellular defense pathways.

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References

- 1. The Anti-Inflammatory and Anti-Oxidant Mechanisms of the Keap1/Nrf2/ARE Signaling Pathway in Chronic Diseases - PMC [pmc.ncbi.nlm.nih.gov]
- 2. consensus.app [consensus.app]
- 3. 4'-Bromoflavone | C₁₅H₉BrO₂ | CID 1686 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. GSRS [gsrs.ncats.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. 2-(4-Chlorophenyl)chromen-4-one - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Frontiers | Nrf2-mediated therapeutic effects of dietary flavones in different diseases [frontiersin.org]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
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